

# Application Notes and Protocols for NYX-2925 in Hippocampal Long-Term Potentiation

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## Compound of Interest

Compound Name: NYX-2925

Cat. No.: B10821466

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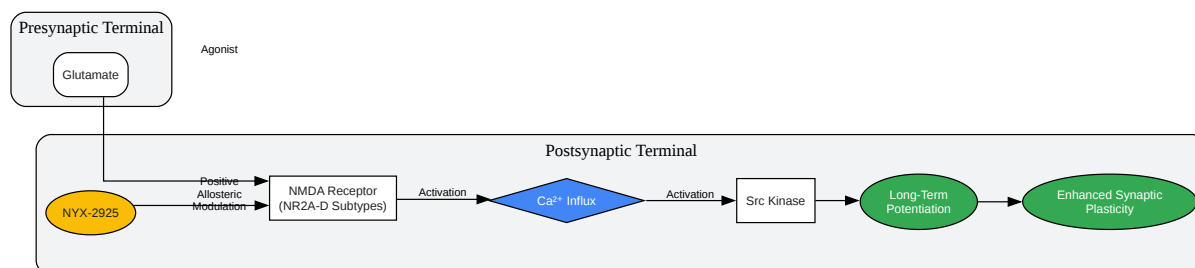
## Introduction

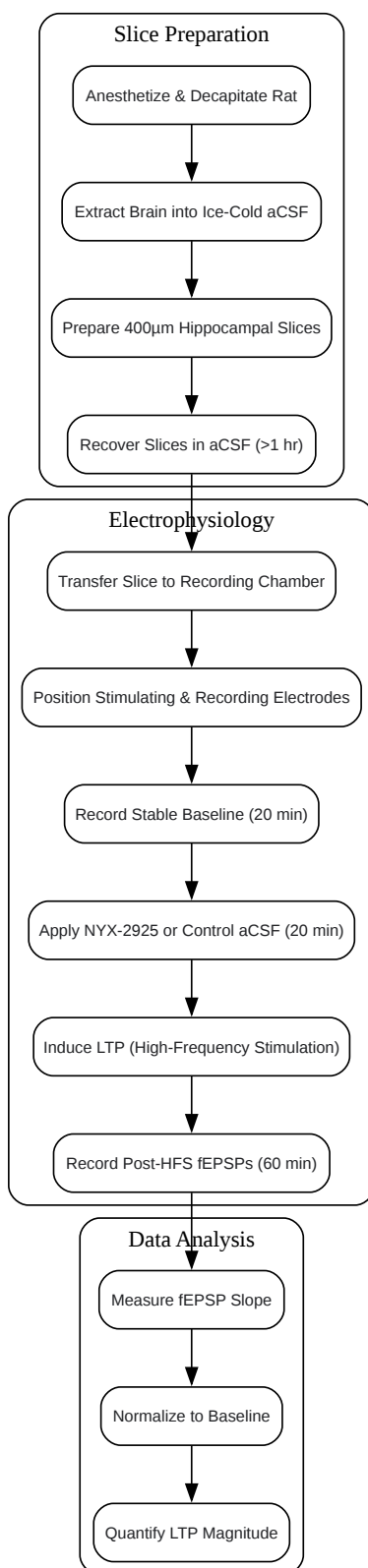
**NYX-2925** is a novel, orally bioavailable small molecule that acts as a positive allosteric modulator of the N-methyl-D-aspartate receptor (NMDAR). It is a spiro- $\beta$ -lactam-based compound designed to mimic structural features of rapastinel (formerly GLYX-13). Unlike direct NMDAR agonists or antagonists, **NYX-2925** modulates receptor activity to enhance synaptic plasticity, a fundamental process for learning and memory. Preclinical studies have demonstrated its ability to facilitate NMDAR-dependent long-term potentiation (LTP) in the hippocampus, a key brain region for memory formation. These application notes provide detailed protocols and data for researchers investigating the effects of **NYX-2925** on LTP in hippocampal slices.

## Mechanism of Action

**NYX-2925** enhances synaptic plasticity by positively modulating NMDARs. It has been shown to increase the binding of the NMDAR open-channel blocker MK-801 to human NR2A-D subtypes, indicating an enhancement of channel opening. This modulation leads to an increased NMDAR-mediated current and facilitates the induction of LTP. The proposed signaling pathway suggests that **NYX-2925** acts as a co-agonist at the NMDAR, enhancing glutamatergic neurotransmission. This, in turn, is thought to activate downstream signaling cascades, such as those involving Src kinase, which are crucial for the expression of LTP. Furthermore, **NYX-2925** has been shown to promote the trafficking and synaptic insertion of

NMDARs, particularly the GluN2B subtype, and AMPA receptors, further contributing to its effects on synaptic strength.





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